

# 1-Bromobenzene- $^{13}\text{C}_6$ safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 1-Bromobenzene- $^{13}\text{C}_6$

Cat. No.: B051945

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## An In-depth Technical Guide to the Safe Handling of 1-Bromobenzene- $^{13}\text{C}_6$

For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, a comprehensive understanding of safety protocols and handling procedures is paramount. This guide provides an in-depth overview of the safety data and handling precautions for 1-Bromobenzene- $^{13}\text{C}_6$ , a stable isotope-labeled building block used in the synthesis of  $^{13}\text{C}_6$ -labeled naphthalenes and polychlorinated biphenyls[1]. While stable isotopes do not pose a radiological threat, the chemical properties of the parent compound dictate the necessary safety measures[2].

## Hazard Identification and Classification

1-Bromobenzene- $^{13}\text{C}_6$  shares the same hazard profile as its unlabeled counterpart. It is classified as a flammable liquid and vapor, causes skin irritation, and is toxic to aquatic life with long-lasting effects[3][4][5][6].

### GHS Hazard Statements:

- H226: Flammable liquid and vapor[3][4][5].
- H315: Causes skin irritation[3][4][5].
- H400 & H411: Very toxic to aquatic life, and toxic to aquatic life with long-lasting effects[3][4].

Signal Word: Warning[5]

Hazard Pictograms:

## Quantitative Data Summary

The following tables summarize the key quantitative data for 1-Bromobenzene- $^{13}\text{C}_6$  and its unlabeled analogue. The properties of the unlabeled compound are a reliable proxy for the stable isotope-labeled version[2].

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{H}_5\text{Br}$	[1][6]
Molecular Weight	162.96 g/mol	[5][6][7]
Appearance	Clear, colorless liquid	[1][8]
Odor	Aromatic, pungent	[8][9][10]
Melting Point	-31 °C	[9][10][11]
Boiling Point	156 °C	[10][11]
Density	1.491 g/mL at 25 °C	[10]
Vapor Density	5.41	[9][11][12]
Vapor Pressure	3.3 mmHg @ 20 °C	[9]
Flash Point	51 °C (124 °F)	[8][10]
Autoignition Temperature	566 °C (1050.8 °F)	[13]
Solubility	Insoluble in water. Soluble in methanol, ethanol, DMF, DMSO, diethyl ether, chloroform, and benzene.	[1][8][9][10]

Table 2: Toxicological Information (for unlabeled Bromobenzene)

Route of Exposure	Value	Species	Source
Oral LD50	2699 mg/kg	Rat	<a href="#">[11]</a>
Inhalation LC50	20411 mg/m <sup>3</sup>	Rat	<a href="#">[11]</a>

Note: The chemical, physical, and toxicological properties of 1-Bromobenzene-<sup>13</sup>C<sub>6</sub> have not been thoroughly investigated. The data for the unlabeled compound should be used for safety assessments[\[14\]](#).

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation	Source
Engineering Controls	Work in a well-ventilated area or a chemical fume hood. Provide emergency eye wash fountains and safety showers.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Eye/Face Protection	Safety glasses with side shields or chemical goggles. A face shield may be necessary.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[14]</a>
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Viton). Inspect gloves before use.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin and Body Protection	Lab coat, protective clothing. Flame-retardant antistatic clothing is recommended.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[14]</a>
Respiratory Protection	In case of inadequate ventilation or risk of aerosolization, use an approved supplied-air respirator.	<a href="#">[3]</a> <a href="#">[9]</a>

## Detailed Protocol for Safe Handling and Storage

Adherence to a strict experimental protocol is essential to ensure personnel safety and data integrity.

### 3.1. Pre-Handling Preparations

- Training: Ensure all personnel are trained on the potential hazards and safe handling procedures for flammable and irritant chemicals[2].
- SOP Review: Read and understand the Standard Operating Procedures (SOPs) and the Safety Data Sheet (SDS) before commencing work[2].
- Area Designation: Designate a specific area for handling 1-Bromobenzene-<sup>13</sup>C<sub>6</sub> to prevent cross-contamination[2].
- Engineering Controls Check: Verify that the fume hood and ventilation systems are functioning correctly. Ensure safety showers and eyewash stations are accessible and operational[9].
- PPE Assembly: Gather all necessary PPE as specified in Table 3.

### 3.2. Handling Procedures

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source[4][9][11].
- Environment: Use only in a well-ventilated area, preferably a chemical fume hood[3][9]. Keep away from heat, sparks, open flames, and other ignition sources[3][4][14].
- Tools: Use non-sparking tools[4][9].
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory or when handling the compound[2][3]. Avoid contact with skin, eyes, and clothing[3][9]. Do not inhale vapors or mists[3][14].
- Weighing: When weighing, do so in a draft-shielded balance or a fume hood to prevent aerosolization[2].

- Post-Handling: Wash hands and other exposed areas with mild soap and water thoroughly after handling, before breaks, and at the end of the workday[2][3][9]. Contaminated clothing should be removed and washed before reuse[3][9].

### 3.3. Storage

- Conditions: Store in a cool, dry, well-ventilated place away from light and moisture[3][6][11]. The recommended storage temperature is room temperature[3][6].
- Container: Keep the container tightly closed and sealed until ready for use[3][11][14]. Containers that have been opened must be carefully resealed and kept upright to prevent leakage[14].
- Compatibility: Store away from strong oxidizing agents[10][11].

### 3.4. Spill and Emergency Procedures

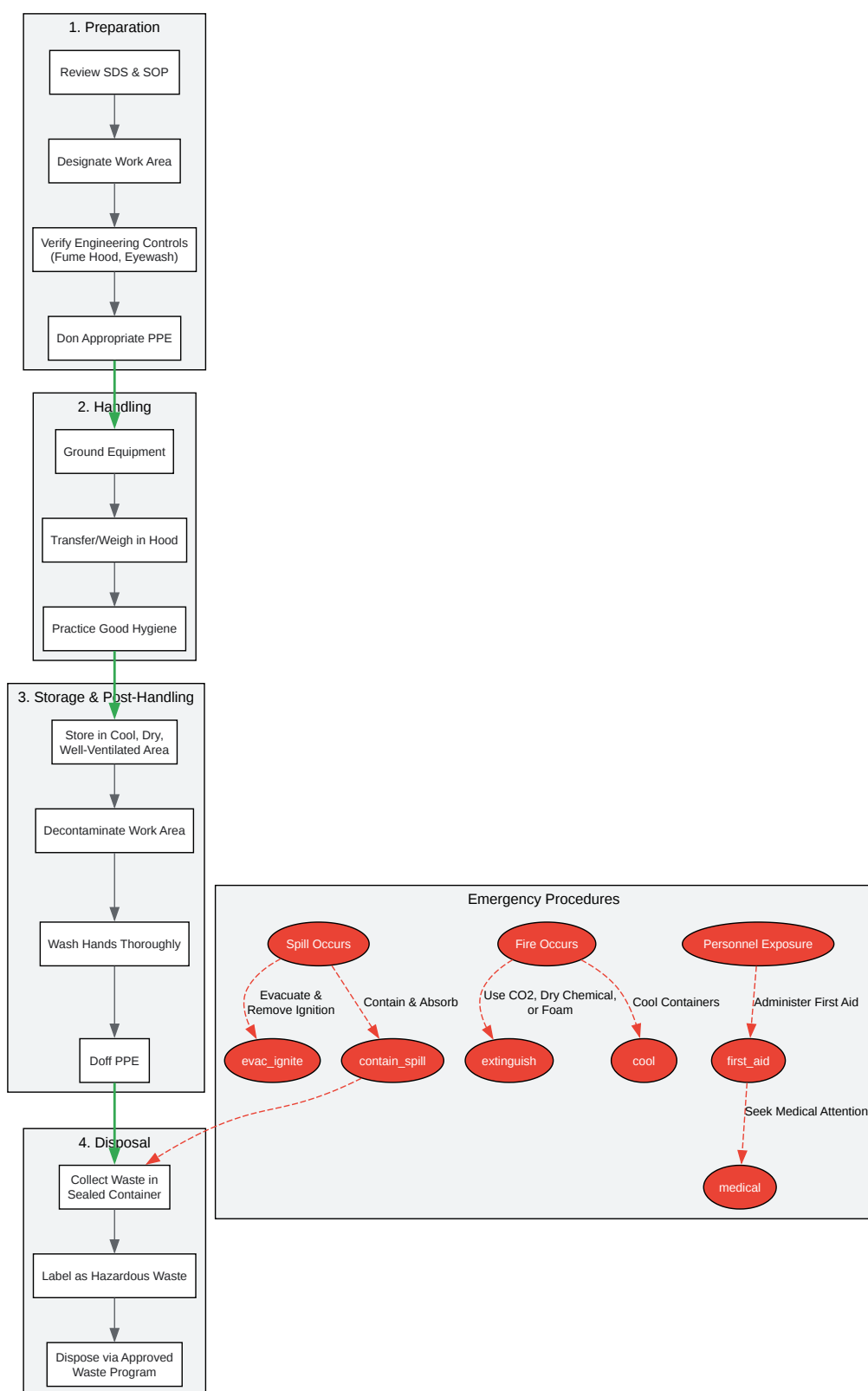
- Spill Response:
  - Evacuate the area and remove all sources of ignition[3][14].
  - Ensure adequate ventilation[3][9].
  - Wear appropriate PPE, including respiratory protection[3][9].
  - Contain the spill using inert absorbent material (e.g., sand, diatomaceous earth)[4][9].
  - Collect the absorbed material into a sealed container for disposal[11][14].
  - Prevent the spill from reaching drains, sewers, or waterways[4][9][14].
- First Aid:
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician[13][14].
  - Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention[9][13][14].

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention[13].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician[13][14].

3.5. Disposal Waste containing 1-Bromobenzene- $^{13}\text{C}_6$  should be handled as hazardous chemical waste. Dispose of contents and containers in accordance with all local, state, and federal regulations[2][11].

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of 1-Bromobenzene- $^{13}\text{C}_6$ .



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